

Technical Guide: Physical and Chemical Profiling of Ifosfamide Impurity B

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Compound of Interest

Compound Name: Ifosfamide impurity B

CAS No.: 241482-18-8

Cat. No.: B601147

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Executive Summary

In the development of Ifosfamide formulations, the control of degradation products is critical due to the drug's narrow therapeutic index and the potential toxicity of its metabolites.^[1]

Ifosfamide Impurity B (EP/BP designation) is a specific degradation product arising from the hydrolysis and subsequent dimerization of the parent molecule.^[1] Unlike simple positional isomers, Impurity B represents a diphosphate dimer, chemically identified as Bis[3-[(2-chloroethyl)amino]propyl] dihydrogen diphosphate.^[1] Its presence indicates advanced hydrolytic degradation, often accelerated by moisture and improper pH control during storage.^[1]

Chemical Identity and Structural Analysis^[1]

Impurity B is characterized by a pyrophosphate (P-O-P) bridge linking two open-chain alkylamine moieties.^[1] This structure suggests it is formed via the condensation of two molecules of Impurity A (the open-ring phosphate monomer).^[1]

Attribute	Specification
Common Name	Ifosfamide Impurity B (EP/BP Standard)
Chemical Name	Bis[3-[(2-chloroethyl)amino]propyl] dihydrogen diphosphate
CAS Number	241482-18-8
Molecular Formula	C ₁₀ H ₂₄ Cl ₂ N ₂ O ₇ P ₂
Molecular Weight	417.16 g/mol
Structural Class	Organodiphosphate / Nitrogen Mustard Derivative
Chirality	Achiral (Loss of the chiral phosphorus center from parent Ifosfamide)

Structural Significance

The transition from Ifosfamide (cyclic phosphorodiamidate) to Impurity B involves the cleavage of the oxazaphosphorine ring.^[1] The resulting structure contains two ionizable phosphate protons and two secondary amine groups, creating a complex zwitterionic character that significantly alters its solubility and chromatographic behavior compared to the parent drug.^[1]

Physical and Chemical Properties^{[1][2][3][4][5][6]}

The following data synthesizes experimental values and predictive modeling based on the diphosphate structure.

Physical Characteristics

Property	Value / Description	Note
Appearance	White to off-white crystalline solid	Hygroscopic nature due to phosphate groups.[1]
Melting Point	193 – 194 °C	Significantly higher than Ifosfamide (~40°C) due to salt-like lattice energy.[1]
Solubility (Water)	Soluble	High polarity facilitates aqueous solubility; pH-dependent.[1]
Solubility (Organic)	Low	Poorly soluble in non-polar solvents (Hexane, DCM) due to ionic character.[1]
Hygroscopicity	High	Requires storage under inert atmosphere (Ar/N ₂) at -20°C.

Chemical Reactivity[1]

- **Acidity (pKa):** The molecule possesses acidic protons on the pyrophosphate bridge (predicted pK_{a1} ~ 1.5, pK_{a2} ~ 6.5).[1] It acts as a weak acid in solution.[1]
- **Alkylation Potential:** Retains the N-(2-chloroethyl) functionality.[1] While less reactive than the aziridinium intermediate formed in vivo, it remains a potential alkylating agent capable of reacting with nucleophiles (DNA bases, proteins) in vitro.[1]
- **Hydrolytic Stability:** The P-O-P bond is susceptible to further hydrolysis in highly acidic or basic conditions, reverting to the monomeric phosphate (Impurity A).[1]

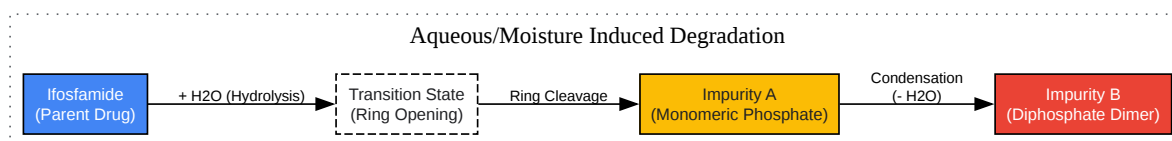
Formation Mechanism and Degradation Pathway[1]

Understanding the genesis of Impurity B is vital for stabilizing Ifosfamide formulations.[1] The pathway begins with the nucleophilic attack of water on the phosphorus atom of Ifosfamide, leading to ring opening.[1]

Mechanism Description

- Hydrolysis (Ring Opening): Water attacks the cyclic phosphorodiamidate of Ifosfamide, cleaving the P-O or P-N bond.[1] This yields Impurity A (3-((2-Chloroethyl)amino)propyl dihydrogen phosphate).[1]
- Condensation (Dimerization): Under specific conditions (often during concentration or in the solid state with residual moisture), two molecules of Impurity A undergo dehydration condensation to form the pyrophosphate linkage of Impurity B.[1]

Pathway Visualization



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Figure 1: Degradation pathway of Ifosfamide leading to the formation of Impurity B via the intermediate Impurity A.[1]

Analytical Characterization Protocols

Due to the polar, non-volatile nature of Impurity B, Reversed-Phase HPLC (RP-HPLC) with ion-pairing or high-aqueous capability is the gold standard for detection.[1] GC is unsuitable without derivatization due to the thermal instability of the pyrophosphate.[1]

HPLC Method (Self-Validating Protocol)

This method utilizes a phosphate buffer to suppress ionization of the impurity, improving peak shape and retention.[1]

- Column: C18 (L1 packing), 250 mm x 4.6 mm, 5 μ m (e.g., Inertsil ODS-3 or equivalent).[1]
- Mobile Phase A: 10 mM Potassium Dihydrogen Phosphate (KH_2PO_4), pH adjusted to 3.0 with Phosphoric Acid.[1]

- Mobile Phase B: Acetonitrile (HPLC Grade).[1]
- Gradient Program:
 - 0-5 min: 100% A (Isocratic hold to elute polar impurities)[1]
 - 5-25 min: 0% to 40% B (Linear gradient)
 - 25-30 min: 40% B (Wash)
- Flow Rate: 1.0 mL/min.[1][2][3][4]
- Detection: UV at 195 nm or 210 nm (Ifosfamide has low UV absorption; low wavelength is critical).[1]
- Temperature: 25°C.

Validation Criteria:

- Relative Retention Time (RRT): Ifosfamide ~1.[1]0. Impurity A (more polar) will elute early (RRT ~0.2-0.3).[1] Impurity B, being a dimer but still polar, typically elutes between Impurity A and Ifosfamide or slightly after Impurity A depending on the specific ion-pairing effect of the buffer.[1]
- System Suitability: Resolution (R_s) between Impurity A and Impurity B must be > 1.5 .[1]

Mass Spectrometry (MS) Identification

For definitive structural confirmation, LC-MS/MS (ESI+) is recommended.[1]

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.[1]
- Parent Ion: $[M+H]^+ = 417.2$ m/z.[1]
- Fragmentation Pattern:
 - Loss of phosphate group (-80 Da).[1]
 - Cleavage of the P-O-P bridge yielding the monomeric fragment (m/z ~218).[1]

- Characteristic chlorine isotope pattern ($^{35}\text{Cl}/^{37}\text{Cl}$) confirming the presence of two chlorine atoms.[\[1\]](#)

Toxicological Implications[\[4\]](#)

While specific in vivo toxicology data for isolated Impurity B is sparse, its structure dictates its hazard profile:

- **Alkylating Activity:** Like the parent drug, the presence of the 2-chloroethylamino chains allows for DNA alkylation.[\[1\]](#) However, the loss of the cyclic phosphorodiamidate "prodrug" structure means it does not require metabolic activation (CYP450) to be reactive, potentially causing direct local toxicity (e.g., injection site reaction) rather than the systemic therapeutic effect.[\[1\]](#)
- **Genotoxicity:** As a nitrogen mustard analog, it should be treated as a potential mutagen and genotoxin.[\[1\]](#)
- **Handling Precautions:** It is a cytotoxic impurity.[\[1\]](#) All analytical standards must be handled in a biological safety cabinet (Class II) with full PPE (double gloves, gown, eye protection).[\[1\]](#)

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